

# overcoming (S)-Crizotinib solubility in DMSO

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## Compound Focus: (S)-Crizotinib

CAS No.: 1374356-45-2

Cat. No.: S542856

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## Solubility & Basic Reconstitution

The table below summarizes the core solubility data available for **(S)-Crizotinib**.

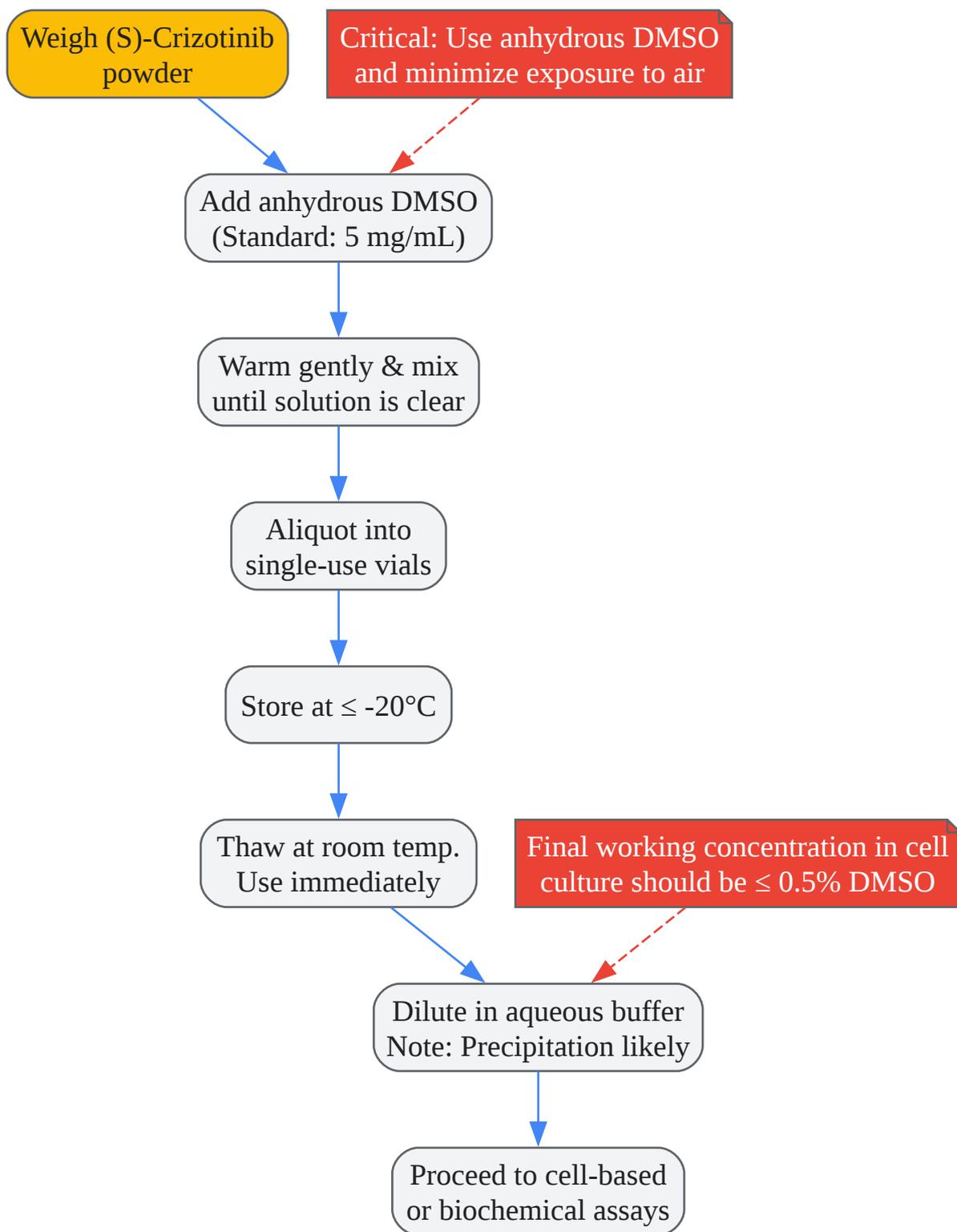
| Property               | Specification             |
|------------------------|---------------------------|
| Solubility in DMSO [1] | 5 mg/mL, clear (warmed)   |
| Molecular Weight [2]   | 450.34 g/mol              |
| Purity                 | ≥98% (HPLC) [1]           |
| Physical Form          | White to beige powder [1] |

### Standard Protocol for Preparing a 5 mg/mL Stock Solution [1]:

- **Weigh** 5 mg of **(S)-Crizotinib** powder.
- **Add** 1 mL of pure, anhydrous DMSO.
- **Warm** the mixture gently to aid dissolution until the solution is clear.
- **Mix** gently by inversion to ensure homogeneity. Avoid vortexing if it may introduce moisture.
- **Aliquot** the stock solution into single-use vials to minimize freeze-thaw cycles and contact with atmospheric moisture.
- **Store** at recommended temperatures, typically -20°C or below.

## Experimental Workflow & Handling

This diagram outlines the key steps and considerations for handling **(S)-Crizotinib** in DMSO, from preparation to use in biological assays.



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## Potential Strategies for Solubility Challenges

While direct troubleshooting data for **(S)-Crizotinib** is limited, here are some general strategies researchers can explore to overcome solubility limitations, based on common laboratory practice and the available information.

- **Optimize Stock Concentration:** If 5 mg/mL is too low for your experimental setup, you can attempt to create a more concentrated stock solution (e.g., 10-20 mg/mL) by increasing the amount of solute. This should be done incrementally, with gentle warming and extended mixing, while closely monitoring for precipitation upon storage.
- **Manage Aqueous Dilution:** The primary challenge often arises when diluting the DMSO stock into aqueous buffers or cell culture media, as noted in the workflow. To mitigate precipitation:
  - **Ensure rapid and vigorous mixing** when adding the stock to the aqueous phase.
  - **Consider adding a water-miscible co-solvent** like ethanol or polyethylene glycol (PEG) to the aqueous buffer, if compatible with your assay.
  - **Prepare fresh working dilutions** for each experiment and do not store them.
- **Explore Alternative Formulation Technologies:** For advanced in vivo or in vitro applications, the literature on the (R)-enantiomer suggests that **supercritical fluid technology (SFT)** can be used to produce micro and nanoparticles of poorly soluble drugs, which greatly enhances bioavailability [3] [4]. While this is a more complex solution, it represents a potent approach for formulation scientists.

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## References

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